

Data Presentation: Quantitative Petrophysical Properties

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Compound of Interest

Compound Name: CHALK
CAS No.: 13397-25-6
Cat. No.: B1172578

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The porosity and permeability of **chalk** reservoirs are highly variable, influenced by factors such as depositional texture, mineralogy, burial depth, and diagenetic history.[3][4] The following tables summarize typical quantitative data for prominent **chalk** formations.

Table 1: Petrophysical Properties of North Sea **Chalk** Reservoirs

Formation/Field	Porosity (%)	Matrix Permeability (mD)	Notes
Ekofisk Formation			
Ekofisk Field	30 - 48	1 - 5	The reservoir is naturally fractured, leading to a higher effective permeability (10 - 100 mD).[5]
Kraka Field	20 - 35	< 1	Natural fracturing increases the effective permeability to 8 - 10 mD.[6]
Impure Chalk (>7% quartz, >4% clay)	21 - 35	0.07 - 0.5	Porosity and permeability decrease with increasing quartz content.[3]
Clean Chalk (<7% quartz, <4% clay)	37 - >41	1.5 - 3.5	Properties are primarily controlled by compaction and cementation.[3]
Tor Formation			
General	35 - 45	1 - 3	Considered the best chalk reservoir in the North Sea due to its purity.[1]
Varies with Diagenesis	High Porosity (>30%)	Can be low (<10 mD)	Favorable reservoir characteristics are often preserved by early hydrocarbon charge which inhibits chemical compaction.

Valhall Field	up to 50	-	Anomalously high porosity is preserved at depths of 2500m. [1]
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Table 2: Petrophysical Properties of other **Chalk** Formations

Formation/Location	Porosity (%)	Matrix Permeability (mD)	Notes
Niobrara Formation, USA	< 10	Very Low	Originally high porosity has been significantly reduced by compaction during deep burial. [7]
English Chalk Aquifer	up to 46	0.1 - 10	A dual-porosity system where matrix permeability is low, but fractures increase the bulk permeability significantly (100 - 1000 mD). [8]

Experimental Protocols

Accurate characterization of **chalk**'s petrophysical properties is essential for reservoir modeling and management. The following sections detail the standard experimental protocols for core analysis.

Mercury Injection Porosimetry (MIP)

MIP is used to determine the pore throat size distribution, bulk density, and porosity of a sample. The technique involves injecting mercury into an evacuated sample under incrementally increasing pressure.

Methodology:

- Sample Preparation:
 - A small, representative piece of the **chalk** core is carefully cut.
 - The sample is cleaned to remove any drilling fluids or hydrocarbons, typically using solvents in a Soxhlet extractor.
 - The sample is then dried in a vacuum oven at a controlled temperature to remove all pore fluids without altering the rock fabric.
 - The dry weight of the sample is accurately measured.
- Evacuation and Filling:
 - The prepared sample is placed in a sample holder called a penetrometer.
 - The penetrometer is installed in the porosimeter, and the system is evacuated to a low pressure (e.g., <50 microns of mercury) to remove air from the pore spaces.
 - High-purity mercury is then introduced into the penetrometer, surrounding the sample.
- Intrusion Analysis:
 - Pressure is applied to the mercury in a stepwise or continuous manner. At low pressures, mercury fills the larger pores.
 - As pressure increases, mercury is forced into progressively smaller pore throats. The volume of mercury intruded at each pressure step is recorded by a capacitance system that measures the change in the mercury level in the penetrometer's capillary stem.
 - The analysis continues until the maximum pressure (up to 60,000 psi) is reached, which allows for the measurement of very small pore throats (down to the nanometer range).
- Data Analysis:
 - The Washburn equation is used to relate the applied pressure to a corresponding pore throat diameter.

- The output data includes the cumulative and incremental pore volume versus pore diameter, from which porosity, average pore diameter, and pore size distribution are derived.
- For compressible samples like high-porosity **chalk**, corrections for mercury and sample compressibility may be required to obtain accurate porosity values.[\[5\]](#)[\[6\]](#)

Gas Permeametry

Gas permeametry measures the ability of a porous medium to transmit fluids. It is a critical measurement for assessing reservoir producibility.

Methodology:

- Sample Preparation:
 - A cylindrical core plug (typically 1-1.5 inches in diameter) is drilled from the whole core.
 - The ends of the plug are trimmed to be flat and parallel.
 - The sample is cleaned and dried using the same procedure as for MIP to ensure a single fluid phase (gas) is present in the pores.
 - The length and diameter of the core plug are precisely measured.
- Core Loading:
 - The dried core plug is placed in a core holder.
 - A confining pressure is applied to the outside of the core plug (usually via a rubber sleeve) to simulate reservoir stress conditions and prevent gas from bypassing the core.
- Flow Measurement:
 - A non-reactive gas, such as nitrogen or helium, is flowed through the core plug at a constant pressure.

- The upstream and downstream pressures are monitored, and the volumetric flow rate of the gas is measured using a mass flowmeter.
- Measurements are taken at several different mean pore pressures.
- Data Analysis:
 - The permeability to gas is calculated using Darcy's law, corrected for gas compressibility.
 - For low-permeability rocks like **chalk**, the Klinkenberg effect (gas slippage) can cause the measured gas permeability to be higher than the true liquid permeability.
 - To correct for this, permeability measurements are made at different pressures and plotted against the reciprocal of the mean pressure. The y-intercept of this plot gives the equivalent liquid permeability (Klinkenberg-corrected permeability).

Petrographic Analysis

Petrographic analysis involves the microscopic examination of the rock fabric to understand its composition, texture, and pore structure.

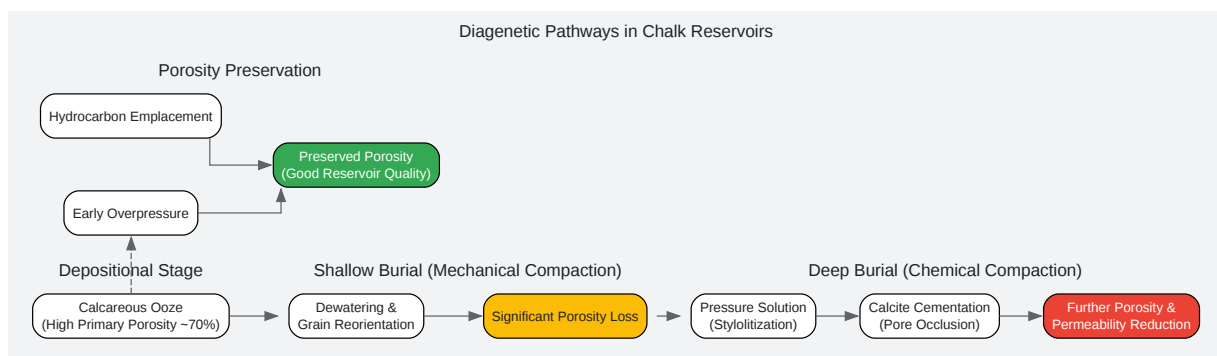
Methodology:

- Thin Section Preparation:
 - A thin slab of the **chalk** sample is cut and impregnated with a colored epoxy resin (often blue) to highlight the pore space.
 - The slab is glued to a glass slide and ground down to a thickness of 30 micrometers, which makes it transparent to light.
- Optical Microscopy:
 - The thin section is examined using a polarized light microscope.
 - This allows for the identification of the constituent grains (e.g., coccoliths, foraminifera), cements, and mineralogy.

- The types of porosity (e.g., interparticle, intraparticle, microfracture) can be observed and quantified through point counting.
- Scanning Electron Microscopy (SEM):
 - For higher magnification and detailed textural analysis, a small, fresh surface of the **chalk** sample is coated with a conductive material (e.g., gold or carbon).
 - The sample is placed in the SEM, which scans it with a focused beam of electrons.
 - The interactions of the electrons with the sample produce signals that are used to create images of the surface topography and composition.
 - SEM is particularly useful for visualizing the fine pore structure of **chalk**, the morphology of clay minerals, and the nature of diagenetic cements.

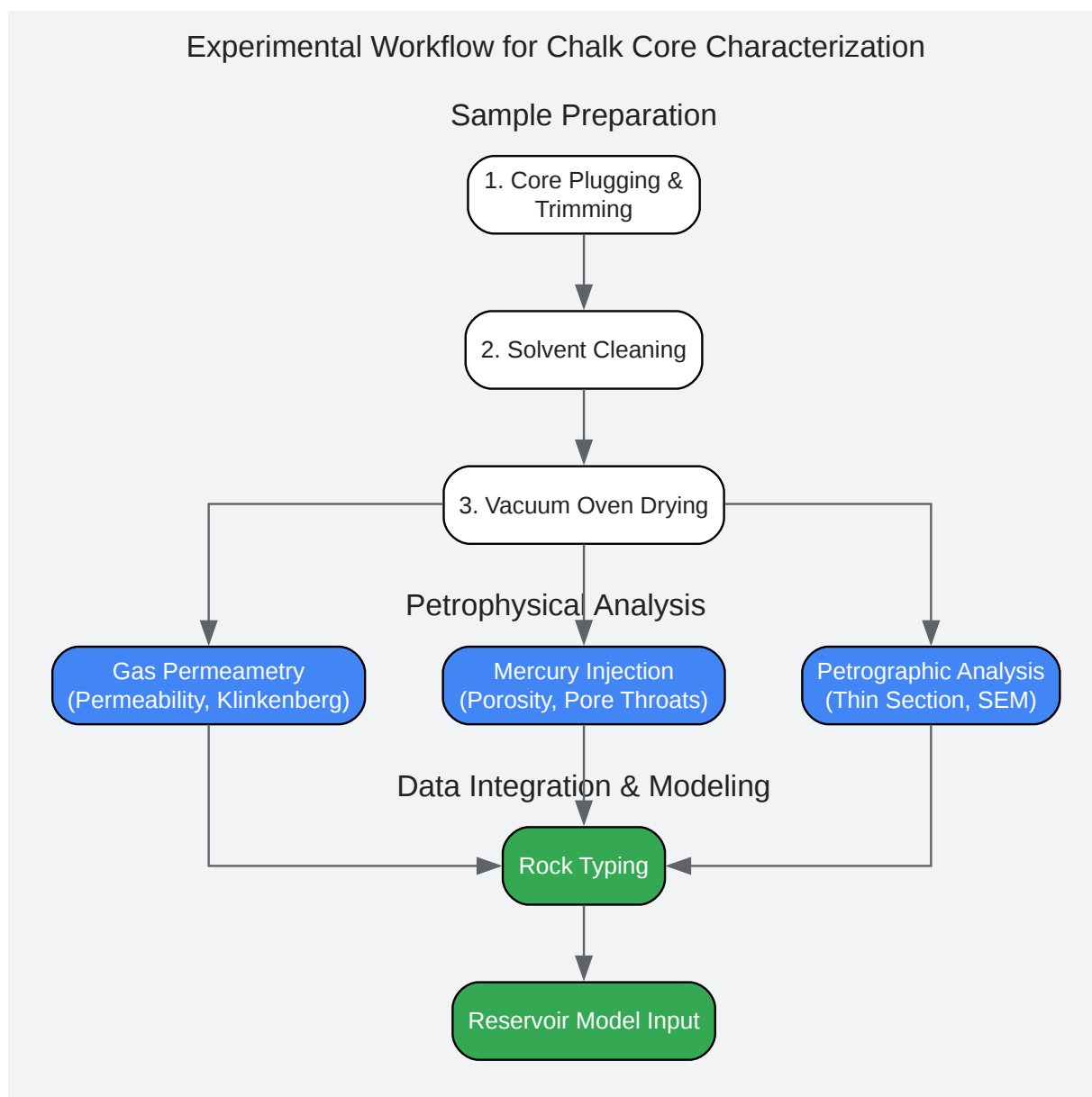
Mandatory Visualizations

The following diagrams illustrate the key processes and workflows related to the porosity and permeability of **chalk** reservoirs.

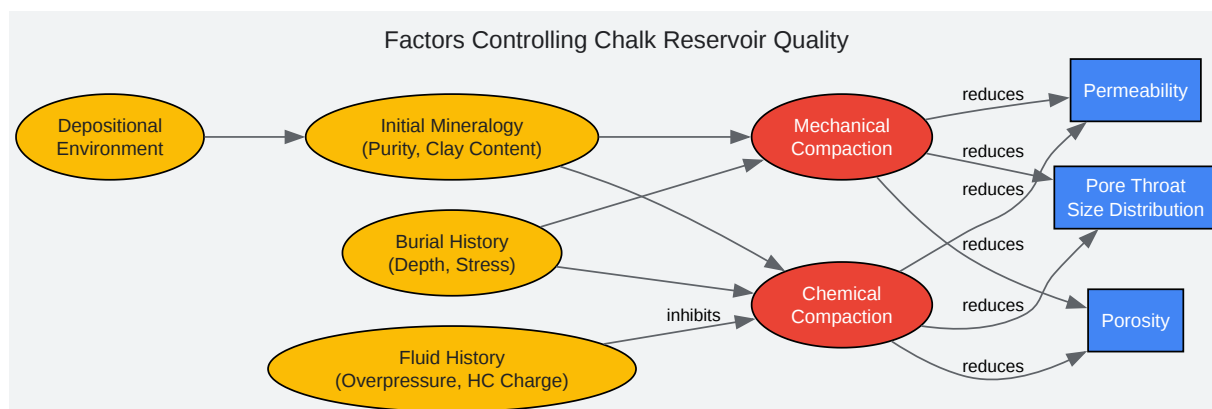


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Caption: Diagenetic pathways affecting **chalk** reservoir quality.

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Caption: Typical workflow for **chalk** core sample analysis.



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Caption: Logical relationships governing **chalk** reservoir properties.

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